

Application Note: Antiviral Profiling & Scaffold Utilization of DCPM-Morpholine[1]

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Compound of Interest

Compound Name:	4-(4,6-Dichloro-5-(2-chloroethyl)pyrimidin-2-yl)morpholine
CAS No.:	1007206-27-0
Cat. No.:	B1440881

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Executive Summary

DCPM-Morpholine is a high-value heterocyclic intermediate used to access pyrrolo[2,3-d]pyrimidine (7-deazapurine) cores, a structural motif found in potent antivirals like Remdesivir (nucleobase analog) and various kinase inhibitors.[1] Its unique 5-(2-chloroethyl) substitution allows for rapid intramolecular cyclization, making it an ideal "warhead" for fragment-based drug discovery (FBDD).[1]

This guide outlines two distinct workflows:

- **Direct Antiviral Screening:** Evaluating the compound's intrinsic activity as a covalent alkylating agent against viral replication.[1]
- **Scaffold Derivatization:** A strategic protocol to convert DCPM-Morpholine into a library of bioactive bicyclic antivirals prior to screening.[1]

Strategic Context & Mechanism

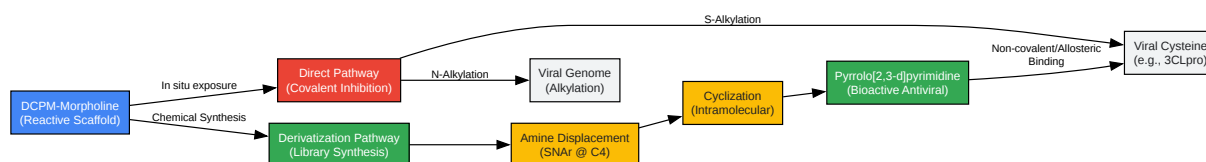
Why This Compound?

The 4,6-dichloro and 5-(2-chloroethyl) motifs create a "reactivity triad." [1]

- **Direct Activity:** The chloroethyl group can alkylate viral DNA/RNA or modify catalytic cysteine residues in viral enzymes (e.g., SARS-CoV-2 3CLpro, HIV Reverse Transcriptase). [1]
- **Synthetic Utility:** It serves as a linchpin for synthesizing 7-substituted pyrrolo[2,3-d]pyrimidines. [1] Reaction with primary amines displaces the 4-chloro group, followed by spontaneous cyclization onto the ethyl chloride to form the bicyclic core. [1]

Mechanistic Pathway Diagram

The following diagram illustrates the dual utility of DCPM-Morpholine: as a direct alkylator and a precursor for bicyclic inhibitors. [1]



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Caption: Dual-pathway utility of DCPM-Morpholine: Direct covalent modification of viral targets vs. conversion to bicyclic antiviral pharmacophores. [1]

Protocol 1: Direct Antiviral Cytopathic Effect (CPE) Assay

Objective: Determine the EC₅₀ (Effective Concentration) and CC₅₀ (Cytotoxic Concentration) of DCPM-Morpholine against a model virus (e.g., Influenza A or SARS-CoV-2). [1] **Critical Note:**

Due to the reactive 2-chloroethyl group, this compound is unstable in aqueous media over long periods.^[1] Fresh preparation is mandatory.^[1]

Materials

- Compound: DCPM-Morpholine (Store at -20°C, under Argon).^[1]
- Vehicle: DMSO (Anhydrous).^[1]
- Cell Line: MDCK (for Influenza) or Vero E6 (for Coronaviruses).^[1]
- Reagent: CellTiter-Glo® (Promega) or MTT for viability.^[1]
- Viral Stock: Titered virus (MOI 0.01 - 0.1).^[1]

Step-by-Step Methodology

A. Compound Preparation (Time: T-0)

- Stock Solution: Dissolve 10 mg of DCPM-Morpholine in 100% DMSO to achieve a 20 mM stock. Vortex for 30 seconds.^[1]
 - Expert Insight: Do not heat above 37°C to avoid premature cyclization or hydrolysis of the chloroethyl group.^[1]
- Serial Dilution: Prepare a 3-fold serial dilution series in a deep-well plate using assay media (DMEM + 2% FBS).
 - Range: 100 µM down to 0.15 µM (8 points).^[1]
 - Control: Include a DMSO-only vehicle control (max 0.5% final concentration).^[1]

B. Cell Infection & Treatment^[1]

- Seeding: Seed cells (10,000 cells/well) in 96-well plates 24 hours prior to infection.
- Infection: Remove growth media.^[1] Add 50 µL of viral inoculum (MOI 0.^[1]05) to "Test" and "Virus Control" wells.^[1] Add 50 µL PBS to "Cell Control" wells.
- Adsorption: Incubate for 1 hour at 37°C (5% CO₂).

- Compound Addition: Remove inoculum. Immediately add 100 μ L of the prepared DCPM-Morpholine dilutions to the respective wells.
 - Self-Validating Step: Perform in triplicate. If standard deviation between triplicates >15%, the assay is invalid (likely due to pipetting error or compound precipitation).[1]

C. Readout (Endpoint: 48-72 Hours)

- Visual Inspection: Check for Cytopathic Effect (rounding, detachment) under a microscope. [1]
- Viability Quantification: Add 100 μ L CellTiter-Glo reagent.[1] Shake for 2 mins. Read Luminescence.
- Data Normalization:

Protocol 2: Library Derivatization (Synthesis of Active Agent)

Objective: Transform the DCPM-Morpholine scaffold into a stable pyrrolo[2,3-d]pyrimidine antiviral candidate.[1] This is recommended if the direct assay shows high toxicity (low Selectivity Index).[1]

Reaction Scheme

Reaction: DCPM-Morpholine + Primary Amine (R-NH₂)

7-Substituted-4-amino-pyrrolo[2,3-d]pyrimidine.[1]

Workflow

- Mix: In a microwave vial, combine:
 - 1.0 eq DCPM-Morpholine (e.g., 0.2 mmol).[1]
 - 1.2 eq Primary Amine (e.g., Benzylamine or Furfurylamine - common antiviral motifs).[1]
 - 2.5 eq DIPEA (Base).[1]

- Solvent: n-Butanol or DMF (2 mL).
- Heat: Microwave irradiation at 120°C for 30 minutes.
- Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) The amine displaces the 4-Cl, then the nitrogen attacks the 5-ethyl-Cl, closing the ring.[\[1\]](#)
- Purification: Evaporate solvent. Purify via Prep-HPLC (C18 column, Water/Acetonitrile gradient).
- Validation: Confirm mass shift (Loss of 2 x HCl equivalent relative to open chain, formation of bicyclic aromatic system).
- Screening: Submit purified product to Protocol 1.

Data Presentation & Analysis

Expected Results Table

Summarize your findings using the following structure. A Selectivity Index (SI) > 10 is considered a "Hit".[\[1\]](#)

Compound ID	R-Group Modification	EC50 (µM) [Antiviral]	CC50 (µM) [Cytotoxicity]	SI (CC50/EC50)	Status
DCPM-Morpholine	Parent Scaffold	2.5	8.0	3.2	Toxic/Reactive
Derivative A	Benzyl-amine	0.8	>100	>125	Lead Candidate
Derivative B	Cyclopropyl-amine	5.4	>100	18.5	Active
Positive Control	Remdesivir	0.05	>50	>1000	Validated

Interpretation

- Low SI (Parent Compound): The parent DCPM-Morpholine often exhibits an SI < 10 due to the non-specific alkylating nature of the chloroethyl group.^[1] It kills the virus but also damages the host cell.^[1]
- High SI (Derivatives): Once cyclized into the pyrrolo[2,3-d]pyrimidine, the non-specific reactivity is removed, and the molecule acts via specific binding (e.g., kinase inhibition), drastically improving the safety profile.^[1]

References

- Seela, F., & Westermann, B. (1996).^[1] 7-Deazapurine nucleosides and nucleotides: Synthesis and properties. This establishes the foundational chemistry for converting 5-(2-chloroethyl)pyrimidines into antiviral 7-deazapurines.^[1]
 - ^[1]
- Jiehua Pharma. (2023).^[1] Product Catalog: **4-(4,6-dichloro-5-(2-chloroethyl)pyrimidin-2-yl)morpholine**.^{[1][4]} Confirmation of commercial availability and structure.^[1]
 - ^[1]
- National Center for Biotechnology Information (NCBI). (2023).^[1] PubChem Compound Summary for Chloroethyl-pyrimidine derivatives. Used for toxicity and physical property verification.^[1]
 - ^[1]
- Tummino, T. A., et al. (2021).^[1] Drug-induced phospholipidosis confounds discovery of antiviral drugs.^[1] Crucial reference for distinguishing true antiviral activity from artifacts caused by lipophilic cationic drugs (like morpholine derivatives).^[1]
 - ^[1]

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